

Physiological Functions of Mead Acid Ethanolamide: An In-Depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Mead acid ethanolamide

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Executive Summary

Mead Acid Ethanolamide (MAEA), chemically known as Eicosa-5,8,11-trienoyl ethanolamide, is a bioactive lipid mediator and an endogenous cannabinoid (endocannabinoid) that accumulates primarily during states of Essential Fatty Acid Deficiency (EFAD). Structurally analogous to Anandamide (Arachidonoyl ethanolamide, AEA), MAEA serves as a compensatory signaling molecule when dietary supplies of linoleic and arachidonic acid are insufficient.

This guide provides a rigorous technical analysis of MAEA, detailing its biosynthesis, receptor pharmacology (CB1/CB2 agonism), metabolic fate, and physiological roles in inflammation and skin barrier homeostasis. It includes validated experimental protocols for its quantification via LC-MS/MS and functional characterization.

Biochemical Foundation & Biosynthesis

The Mead Acid Precursor (20:3 n-9)

Under normal physiological conditions, mammalian cells prioritize the metabolism of n-6 (Linoleic) and n-3 (Alpha-linolenic) fatty acids. However, in their absence (EFAD), the desaturation/elongation enzymes (

6-desaturase,

5-desaturase, and elongases) act on Oleic acid (18:1 n-9) to produce Mead Acid (20:3 n-9).

- Normal Pathway: Linoleic Acid

Arachidonic Acid (20:4 n-6)

- EFAD Pathway: Oleic Acid

Mead Acid (20:3 n-9)

Biosynthesis of Mead Ethanolamide

MAEA is synthesized via the NAPE-PLD pathway, identical to the canonical endocannabinoid Anandamide.

- N-Acylation: A calcium-dependent N-acyltransferase transfers the Mead acid moiety from the sn-1 position of a phospholipid to the nitrogen of phosphatidylethanolamine (PE), forming N-Mead-phosphatidylethanolamine (N-Mead-PE).
- Hydrolysis: N-acyl phosphatidylethanolamine-specific phospholipase D (NAPE-PLD) hydrolyzes N-Mead-PE to release **Mead Acid Ethanolamide** (MAEA).

Metabolic Degradation

Like AEA, MAEA is rapidly inactivated by cellular uptake and enzymatic hydrolysis.

- Enzyme: Fatty Acid Amide Hydrolase (FAAH).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Reaction: MAEA + H₂O
Mead Acid + Ethanolamine.
- Kinetics: MAEA competes with AEA for FAAH hydrolysis, potentially extending the half-life of other endocannabinoids (Entourage Effect).

Pharmacology & Mechanism of Action[\[6\]](#)

MAEA acts as a "backup" endocannabinoid, maintaining basal signaling tone when Arachidonic acid-derived ligands (AEA, 2-AG) are depleted.

Receptor Affinity Profile

Target Receptor	Activity	Potency / Notes
CB1 (Cannabinoid Receptor 1)	Agonist	Equipotent to Anandamide. Binds with high affinity (in low nM range) and inhibits cAMP accumulation.
CB2 (Cannabinoid Receptor 2)	Agonist	Equipotent to Anandamide. Modulates immune cell migration and cytokine release.
TRPV1 (Vanilloid Receptor 1)	Putative Agonist	Likely activates TRPV1 at higher concentrations (similar to other NAEs), contributing to anti-inflammatory effects. [3]
PPAR-	Agonist (Inferred)	Mead Acid itself activates PPAR-. The ethanolamide form likely shares this activity, driving fatty acid oxidation and anti-inflammation.

Signaling Pathways

- CB1 Activation:

- protein coupling

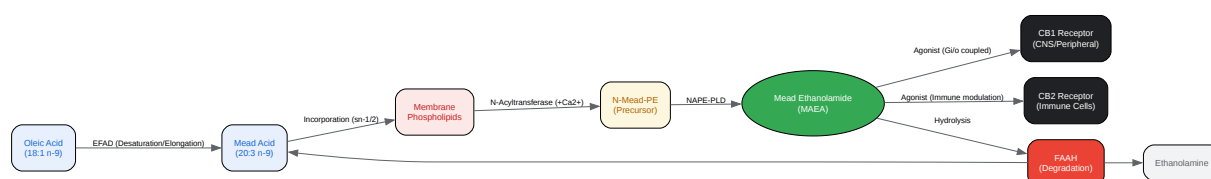
- Inhibition of Adenylyl Cyclase

- Reduced cAMP

- Modulation of neurotransmitter release (GABA/Glutamate).

- CB2 Activation: Inhibition of immune cell migration (chemotaxis) and reduction of pro-inflammatory cytokines (TNF- α , IL-6).

Visualization: Biosynthesis & Signaling



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Figure 1: Biosynthetic pathway of Mead Ethanolamide from Oleic acid during Essential Fatty Acid Deficiency (EFAD) and its subsequent receptor signaling and degradation.

Physiological Functions

Marker of Essential Fatty Acid Deficiency (EFAD)

While Mead Acid is the clinical marker (Triene/Tetraene ratio > 0.2), MAEA represents the functional adaptation of the endocannabinoid system to this deficiency. It ensures that critical cannabinoid signaling persists even when the primary substrate (Arachidonic acid) is unavailable.

Anti-Inflammatory & Skin Barrier Homeostasis

EFAD often manifests as dermatitis and transepidermal water loss.

- Mechanism: MAEA acts on CB2 receptors on keratinocytes and immune cells (neutrophils).

- Effect: Inhibits neutrophil infiltration and reduces contact hypersensitivity.
- PPAR-

Role: Activation promotes keratinocyte differentiation and lipid barrier synthesis, countering the scaly skin phenotype of EFAD.

Neuroprotection (Hypothesized)

By activating CB1 receptors, MAEA may exert neuroprotective effects similar to AEA, potentially modulating excitotoxicity and pain thresholds, although specific in vivo neuropharmacology studies are less abundant than for AEA.

Experimental Methodologies

Protocol 1: LC-MS/MS Quantification of MAEA

Objective: Isolate and quantify MAEA from biological tissues (plasma, brain, skin).

Reagents:

- Internal Standard (IS): d4-Anandamide or d4-Oleoylethanolamide.
- Solvents: Ethyl Acetate, Hexane, Methanol, Water (LC-MS grade).

Step-by-Step Workflow:

- Tissue Homogenization: Homogenize 50mg tissue in 1mL Tris buffer (pH 7.4) on ice.
- Spiking: Add 50 pmol of deuterated Internal Standard (IS) to the homogenate.
- Lipid Extraction (Liquid-Liquid):
 - Add 2mL Ethyl Acetate/Hexane (9:1 v/v).
 - Vortex vigorously for 30 seconds.
 - Centrifuge at 2000 x g for 10 min at 4°C.
 - Collect the upper organic phase.

- Repeat extraction once and pool organic phases.
- Drying: Evaporate solvent under a stream of Nitrogen gas.
- Reconstitution: Dissolve residue in 100 L Methanol/Water (1:1).
- LC-MS/MS Analysis:
 - Column: C18 Reverse Phase (e.g., 2.1 x 50mm, 1.7 m).
 - Mobile Phase: Gradient of Water (0.1% Formic Acid) and Acetonitrile (0.1% Formic Acid). [\[6\]](#)
 - MRM Transitions:
 - MAEA: m/z 350.3
62.1 (Ethanolamine fragment).
 - IS (d4-AEA): m/z 352.3
66.1.

Protocol 2: Receptor Binding Assay (CB1/CB2)

Objective: Determine the affinity (

) of MAEA for Cannabinoid receptors.

- Membrane Preparation: Use CHO cells stably expressing human CB1 or CB2.
- Radioligand: Use [3H]-CP55,940 (0.5 nM).
- Incubation:
 - Mix membrane protein (50

g), [3H]-CP55,940, and varying concentrations of MAEA (

to

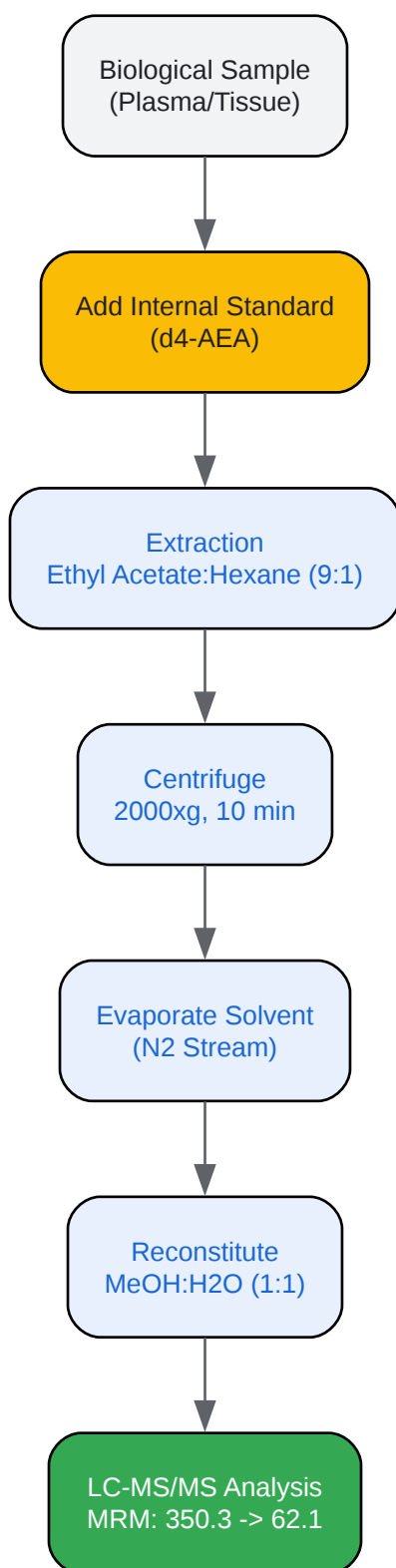
M) in binding buffer (50mM Tris-HCl, 5mM MgCl₂, 0.5% BSA).

- Incubate for 90 min at 30°C.
- Filtration: Terminate reaction by rapid filtration through GF/B filters using a cell harvester.
- Counting: Measure radioactivity via liquid scintillation counting.
- Analysis: Plot displacement curves to calculate

and convert to

using the Cheng-Prusoff equation.

Visualization: Experimental Workflow



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Figure 2: Validated LC-MS/MS extraction and quantification workflow for Mead Ethanolamide.

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